Application Notes and Protocols for the Laboratory Synthesis of Aurantinidin

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Compound of Interest

Compound Name:	*Aurantinidin*
CAS No.:	*25041-66-1*
Cat. No.:	*B104973*

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Abstract

Aurantinidin, a member of the anthocyanidin class of flavonoids, is a natural pigment found in various plants.[1] As a 6-hydroxylated anthocyanidin, it holds significant interest for research in medicinal chemistry and drug development due to the potential biological activities associated with this class of compounds, including antioxidant and anti-inflammatory properties. This document provides a detailed protocol for the laboratory synthesis of **Aurantinidin**, based on the established Robinson synthesis of anthocyanins. The provided methodology is adapted from the works of Sir Robert Robinson and his collaborators, who first reported the synthesis of 6-hydroxy-anthocyanidins in 1934. While the full experimental text from the original publication by Charlesworth and Robinson is not readily available, this protocol is based on analogous and well-documented procedures from the same research group and era. Additionally, this document outlines potential signaling pathways that may be modulated by **Aurantinidin**, based on current knowledge of closely related flavonoids.

Introduction

Anthocyanidins are a class of water-soluble pigments responsible for many of the red, purple, and blue colors in plants. Their basic structure consists of a C6-C3-C6 flavonoid skeleton. **Aurantinidin**, also known as 6-hydroxypelargonidin, is distinguished by the presence of a hydroxyl group at the 6-position of the A-ring, a structural feature that can influence its biological activity. The synthesis of anthocyanidins, pioneered by Sir Robert Robinson, typically involves the acid-catalyzed condensation of a suitably substituted 2-hydroxyacetophenone with a p-hydroxybenzaldehyde derivative. This application note details a comprehensive protocol for the synthesis of **Aurantinidin** chloride, providing researchers with a foundational method for obtaining this compound for further investigation.

Data Presentation

Table 1: Summary of Reactants and Expected Product

Compound	Molecular Formula	Molecular Weight (g/mol)	Role in Synthesis	Stoichiometric Ratio
2,4,5-Trihydroxy-ω-methoxyacetophenone	$C_9H_{10}O_5$	198.17	Starting Material	1.0
p-Hydroxybenzaldehyde	$C_7H_6O_2$	122.12	Starting Material	1.0
Hydrogen Chloride (in solvent)	HCl	36.46	Catalyst/Solvent	Excess
Aurantinidin Chloride	$C_{15}H_{11}ClO_6$	322.70	Product	Theoretical Yield 1.0

Experimental Protocols

Synthesis of **Aurantinidin** Chloride via Robinson Condensation

This protocol is adapted from the general methodology for anthocyanidin synthesis developed by Robinson and coworkers.

Materials:

- 2,4,5-Trihydroxy-ω-methoxyacetophenone
- p-Hydroxybenzaldehyde
- Anhydrous Ether
- Anhydrous Methanol
- Concentrated Hydrochloric Acid
- Sodium Acetate
- Distilled Water
- Ice

Equipment:

- Round-bottom flask
- Gas dispersion tube
- Magnetic stirrer and stir bar
- Ice bath
- Büchner funnel and flask
- Standard laboratory glassware
- pH meter or pH paper

Procedure:

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- Preparation of the Reaction Mixture:
  - In a round-bottom flask, dissolve equimolar amounts of 2,4,5-trihydroxy-ω-methoxyacetophenone and p-hydroxybenzaldehyde in anhydrous ether (or a suitable anhydrous solvent).
  - Cool the flask in an ice bath and begin stirring the solution.
- Acid-Catalyzed Condensation:
  - Bubble dry hydrogen chloride gas through the cooled and stirring solution for several hours. The reaction progress can be monitored by the formation of a colored precipitate. The solution will typically turn a deep red or purple color, and the flavylium salt (**Aurantinidin** chloride) will begin to precipitate.
  - After saturation with HCl, seal the flask and allow it to stand in a cool, dark place for 24-48 hours to ensure complete reaction.
- Isolation of the Product:
  - Collect the precipitated crude **Aurantinidin** chloride by vacuum filtration using a Büchner funnel.
  - Wash the crystalline product with small portions of cold, anhydrous ether to remove unreacted starting materials and byproducts.
- Purification:
  - The crude product can be purified by recrystallization. Dissolve the solid in a minimal amount of anhydrous methanol containing a small amount of hydrochloric acid (to maintain the flavylium cation structure).
  - Slowly add anhydrous ether to the methanolic solution until turbidity is observed.
  - Allow the solution to stand in a cool place for crystallization to occur.
  - Collect the purified crystals by vacuum filtration, wash with anhydrous ether, and dry in a desiccator.

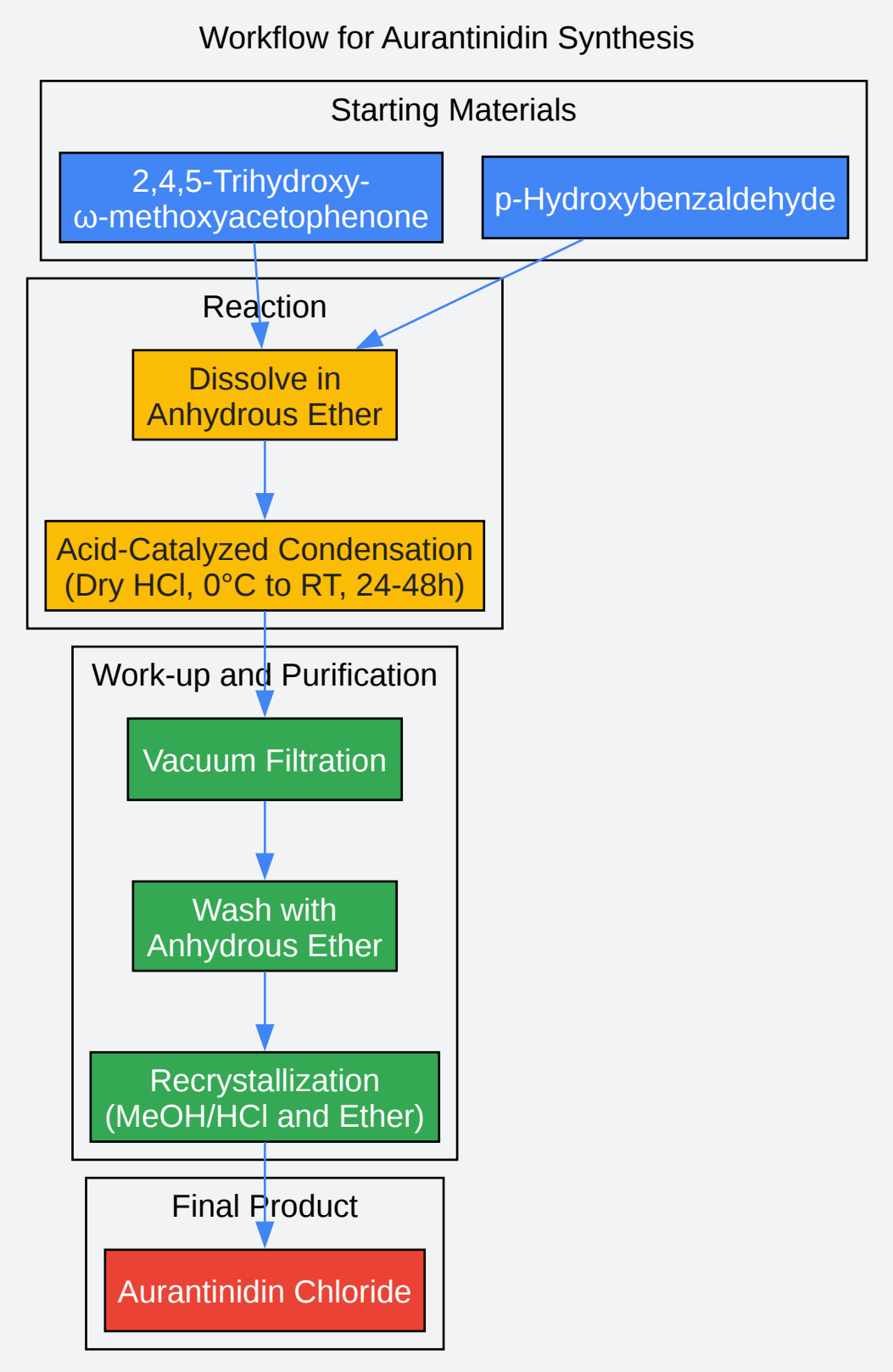
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- Characterization:
  - The final product, **Aurantinidin** chloride, should be a colored crystalline solid.
  - Characterize the compound using standard analytical techniques such as UV-Vis spectroscopy (to observe characteristic absorbance peaks in the visible region), NMR spectroscopy, and mass spectrometry to confirm the structure and purity.

Visualizations

Logical Workflow for **Aurantinidin** Synthesis

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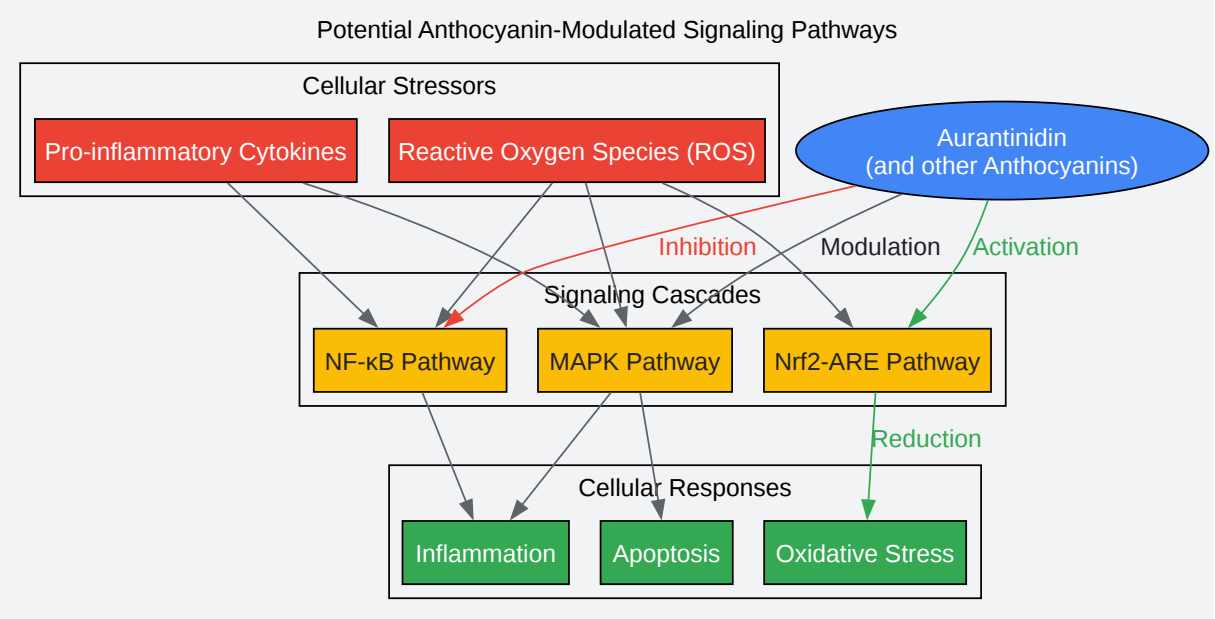
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Caption: A flowchart illustrating the key steps in the laboratory synthesis of **Aurantinidin** chloride.

Potential Signaling Pathways Modulated by Anthocyanins

While specific signaling pathways for **Aurantinidin** are not extensively studied, anthocyanins, as a class, are known to modulate key pathways involved in inflammation and cellular stress responses.



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Caption: A diagram showing potential signaling pathways that may be modulated by **Aurantinidin** and other anthocyanins.

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The provided synthesis protocol is based on historical chemical literature and should be performed by qualified personnel in a properly equipped laboratory. All necessary safety precautions should be taken when handling the reagents, especially concentrated acids and flammable solvents. The biological activities and signaling pathway interactions of **Aurantinidin** are areas of ongoing research, and the information provided should be considered as a guide for further investigation.

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References

- 1. Regulation of Nrf2/ARE Pathway by Dietary Flavonoids: A Friend or Foe for Cancer Management? - PMC [pmc.ncbi.nlm.nih.gov]
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